

Solubility Characteristics of Z-Glu-OtBu: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *z-glu-otbu*

Cat. No.: *B554398*

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Introduction

N- α -benzyloxycarbonyl-L-glutamic acid α -tert-butyl ester (**Z-Glu-OtBu**) is a commonly utilized protected amino acid derivative in solid-phase peptide synthesis (SPPS). Its protecting groups, the benzyloxycarbonyl (Z) group on the amine and the tert-butyl (OtBu) ester on the side-chain carboxylic acid, necessitate its use in organic solvents. A thorough understanding of its solubility profile in common laboratory solvents is critical for efficient peptide coupling reactions, purification, and handling. This technical guide provides a comprehensive overview of the solubility characteristics of **Z-Glu-OtBu**, including qualitative and quantitative data, and a detailed experimental protocol for solubility determination.

Physicochemical Properties

Property	Value
Chemical Name	N- α -benzyloxycarbonyl-L-glutamic acid α -tert-butyl ester
Synonyms	Z-L-Glu-OtBu, Cbz-L-Glu-OtBu
CAS Number	5891-45-2
Molecular Formula	C ₁₇ H ₂₃ NO ₆
Molecular Weight	337.37 g/mol
Appearance	White to off-white crystalline powder
Melting Point	81.0 to 87.0 °C[1][2]

Qualitative and Quantitative Solubility Data

Z-Glu-OtBu exhibits solubility in a range of common organic solvents due to its protected and relatively nonpolar nature. The following table summarizes the available solubility data.

Solvent	Chemical Formula	Type	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	200 mg/mL (592.82 mM)[3]	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility; use freshly opened solvent. [3]
Chloroform	CHCl ₃	Chlorinated	Soluble[1]	-
Dichloromethane (DCM)	CH ₂ Cl ₂	Chlorinated	Soluble	-
Ethyl Acetate (EtOAc)	CH ₃ COOC ₂ H ₅	Ester	Soluble	-
Acetone	(CH ₃) ₂ CO	Ketone	Soluble	-
Methanol (MeOH)	CH ₃ OH	Polar Protic	Soluble	Solutions are reported to be almost completely transparent.
Ethanol (EtOH)	C ₂ H ₅ OH	Polar Protic	Soluble	-
Petroleum Ether	-	Nonpolar	Insoluble	-

Experimental Protocol: Determination of Equilibrium Solubility

The following protocol describes the saturation shake-flask method, a reliable technique for determining the thermodynamic equilibrium solubility of a compound like **Z-Glu-OtBu** in various solvents.

Materials:

- **Z-Glu-OtBu**
- Selected solvents (e.g., Dichloromethane, Ethyl Acetate, Methanol)
- Analytical balance
- Scintillation vials with screw caps
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **Z-Glu-OtBu** in the chosen solvent at known concentrations.
- **Sample Preparation:** Add an excess amount of **Z-Glu-OtBu** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly seal the vials and place them in an orbital shaker at a constant temperature (e.g., 25 $^{\circ}\text{C}$). Shake the vials at a constant speed for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- **Sample Collection and Filtration:** After equilibration, cease shaking and allow the vials to stand, permitting the excess solid to settle. Carefully withdraw an aliquot of the supernatant using a pipette and immediately filter it through a syringe filter to remove any undissolved particles.
- **Analysis:** Dilute the filtered saturated solution with the solvent to a concentration within the range of the standard curve. Analyze the standard solutions and the diluted sample solution

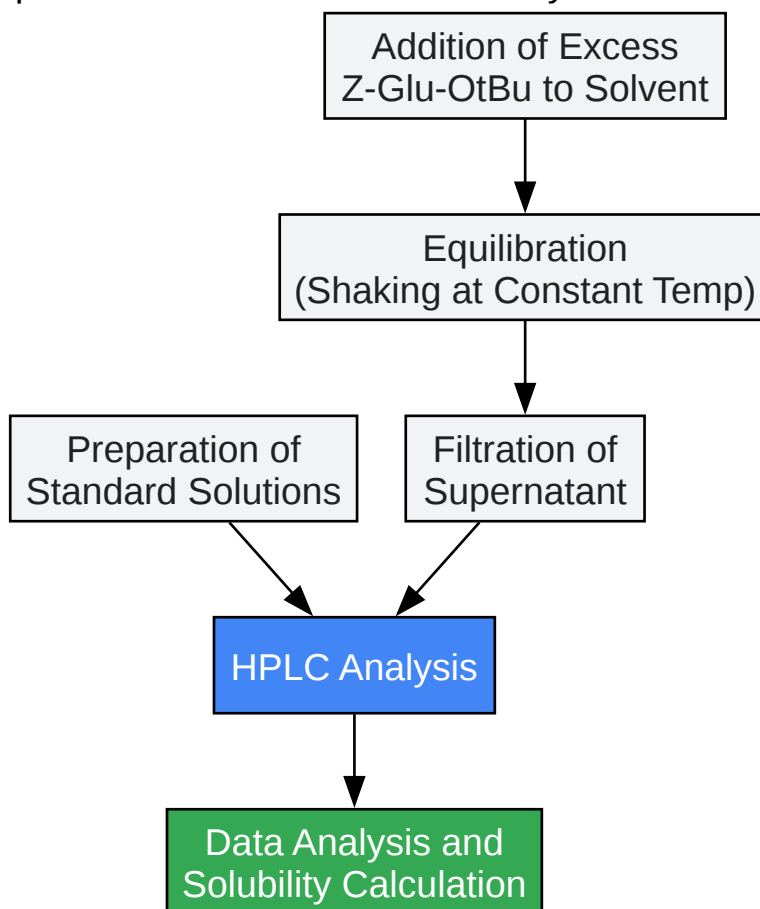
by HPLC.

- **Data Analysis:** Construct a calibration curve by plotting the analytical signal (e.g., peak area) of the standard solutions against their known concentrations. Use the equation of the linear regression from the calibration curve to determine the concentration of **Z-Glu-OtBu** in the diluted sample. Calculate the solubility in the original saturated solution, taking the dilution factor into account.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Z-Glu-OtBu** solubility.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **Z-Glu-OtBu**.

Conclusion

This technical guide provides essential solubility data and a robust experimental protocol for **Z-Glu-OtBu**. While qualitative data indicates broad solubility in many common organic solvents, quantitative determination, particularly in solvents frequently used for peptide synthesis and purification such as dichloromethane and ethyl acetate, is recommended for optimizing experimental conditions. The provided workflow offers a clear path for researchers to generate this valuable data in their own laboratories.

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References

- 1. Buy Z-Glu(OtBu)-OH | 3886-08-6 [smolecule.com]
- 2. Z-GLU-OTBU | 5891-45-2 [chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
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